

In-Depth Technical Guide to Chlorbenside: Properties, Mechanism of Action, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorbenside

Cat. No.: B1668707

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Abstract

Chlorbenside, a legacy organochlorine acaricide, has been utilized for the control of mite and tick populations, particularly their eggs and larvae. This technical guide provides a comprehensive overview of **Chlorbenside**, including its chemical identity, physical properties, and known synonyms. While its use has been largely discontinued due to environmental persistence and potential toxicological effects, understanding its mechanism of action and methods for its detection remains critical for environmental monitoring and toxicological research. This document details the neurotoxic effects of **Chlorbenside**, primarily through the disruption of axonal nerve impulse transmission, a characteristic of organochlorine pesticides. Furthermore, this guide outlines its metabolic and environmental fate and provides a foundational experimental protocol for its analysis in environmental samples.

Chemical Identification and Properties

Chlorbenside is an organochlorine compound with the chemical name 1-Chloro-4-((4-chlorophenyl)methyl)sulfanyl)benzene. Its unique structure contributes to its efficacy as an acaricide and its environmental persistence.

Table 1: Chemical and Physical Properties of **Chlorbenside**

Property	Value	Reference
CAS Number	103-17-3	[1] [2] [3]
Molecular Formula	C ₁₃ H ₁₀ Cl ₂ S	[1] [2]
Molecular Weight	269.19 g/mol	
Appearance	Colorless solid with an almond-like odor	
Melting Point	75-76 °C	
Boiling Point	196 °C at 10 mmHg	
Water Solubility	Insoluble	
LogP (Octanol-Water Partition Coefficient)	5.13	

Synonyms: **Chlorbenside** has been known by a variety of synonyms throughout its history of use. A comprehensive list is provided below.

Table 2: Synonyms of **Chlorbenside**

Synonym

4-Chlorobenzyl 4-chlorophenyl sulfide

p-Chlorobenzyl p-chlorophenyl sulfide

Chlorparacide

Chlorsulphacide

Mitox

Chlorocide

Chlorosulfacide

ENT 20,696

G-252

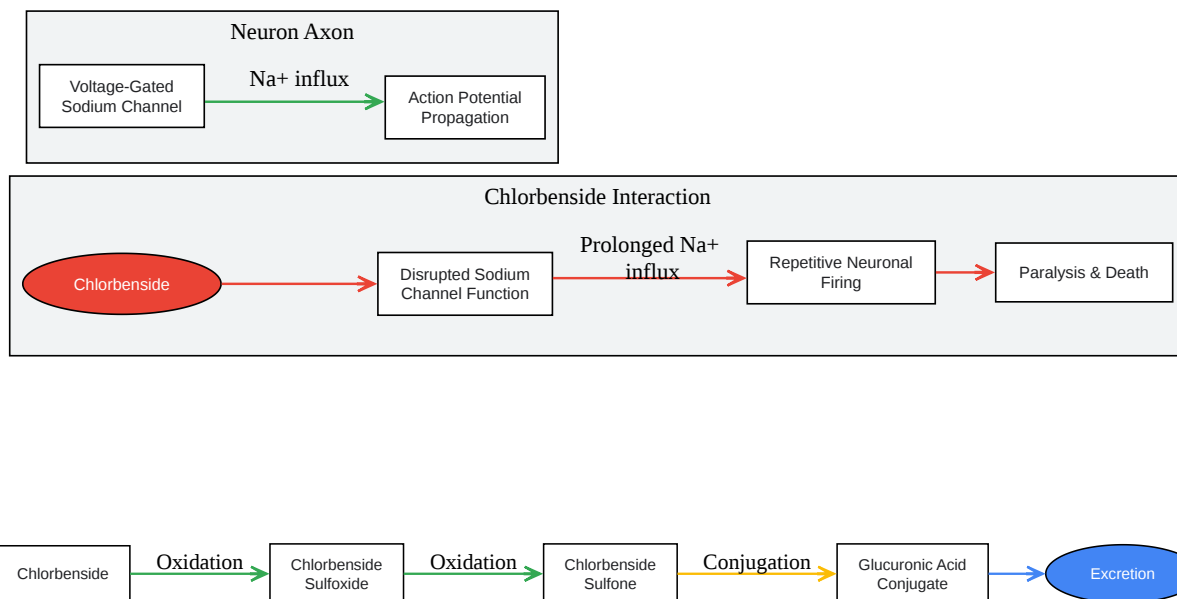
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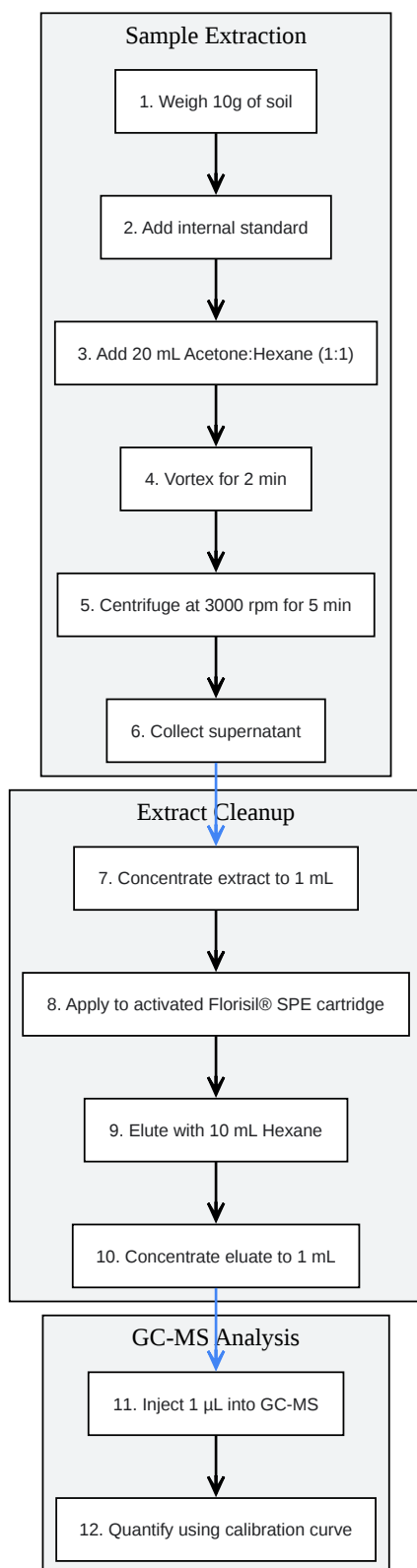
Mechanism of Action and Signaling Pathways

As an organochlorine pesticide, the primary mechanism of action of **Chlorbenside** is neurotoxicity. It primarily targets the nervous system of mites and ticks, leading to paralysis and death.

Disruption of Axonal Transmission

The primary mode of action for organochlorine pesticides like **Chlorbenside** involves the disruption of ion channel function in nerve cells. Specifically, it is believed to interfere with the normal functioning of sodium channels, which are crucial for the propagation of action potentials along the axon. By altering the gating mechanism of these channels, **Chlorbenside** leads to prolonged influx of sodium ions, causing repetitive firing of the neuron and eventual nerve failure.





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